3-Chloro-2-methyl-5-nitropyridine molecular weight

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*3-Chloro-2-methyl-5-nitropyridine*
CAS No.:	*51984-62-4*
Cat. No.:	*B1357394*

Get Quote

An In-Depth Technical Guide to **3-Chloro-2-methyl-5-nitropyridine**: Properties, Reactivity, and Applications in Synthetic Chemistry

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **3-Chloro-2-methyl-5-nitropyridine**, a pivotal heterocyclic building block in modern organic synthesis. Addressed to researchers, medicinal chemists, and professionals in drug development, this document delves into the molecule's core physicochemical properties, explores its characteristic reactivity driven by its unique substitution pattern, and outlines its application in the synthesis of high-value compounds. By grounding theoretical principles in practical, field-proven protocols and safety considerations, this guide serves as an essential resource for leveraging this versatile intermediate in research and development settings.

Introduction: The Strategic Value of a Functionalized Pyridine Core

© 2026 BenchChem. All rights reserved.

In the landscape of pharmaceutical and agrochemical development, pyridine derivatives are a cornerstone, forming the structural core of countless active compounds.[1] Among these, **3-Chloro-2-methyl-5-nitropyridine** (also known as 6-Chloro-2-methyl-5-nitropyridine or 6-Chloro-5-nitro-2-picoline) emerges as a particularly valuable intermediate.[2] Its strategic importance is derived from the orchestrated reactivity of its three key functional groups: a labile chlorine atom, an electron-withdrawing nitro group, and a methyl group. The electron-withdrawing nitro group profoundly influences the pyridine ring's electronic landscape, activating the chlorine atom for facile nucleophilic substitution—a gateway reaction for molecular elaboration.[3][4] This guide will dissect the properties, reactivity, and synthetic applications of this compound, providing the technical insights necessary for its effective utilization.

Molecular Properties and Characterization

A precise understanding of a reagent's physical and chemical properties is fundamental to its successful application in synthesis. **3-Chloro-2-methyl-5-nitropyridine** is a stable solid under standard laboratory conditions, whose key identifiers and properties are summarized below.

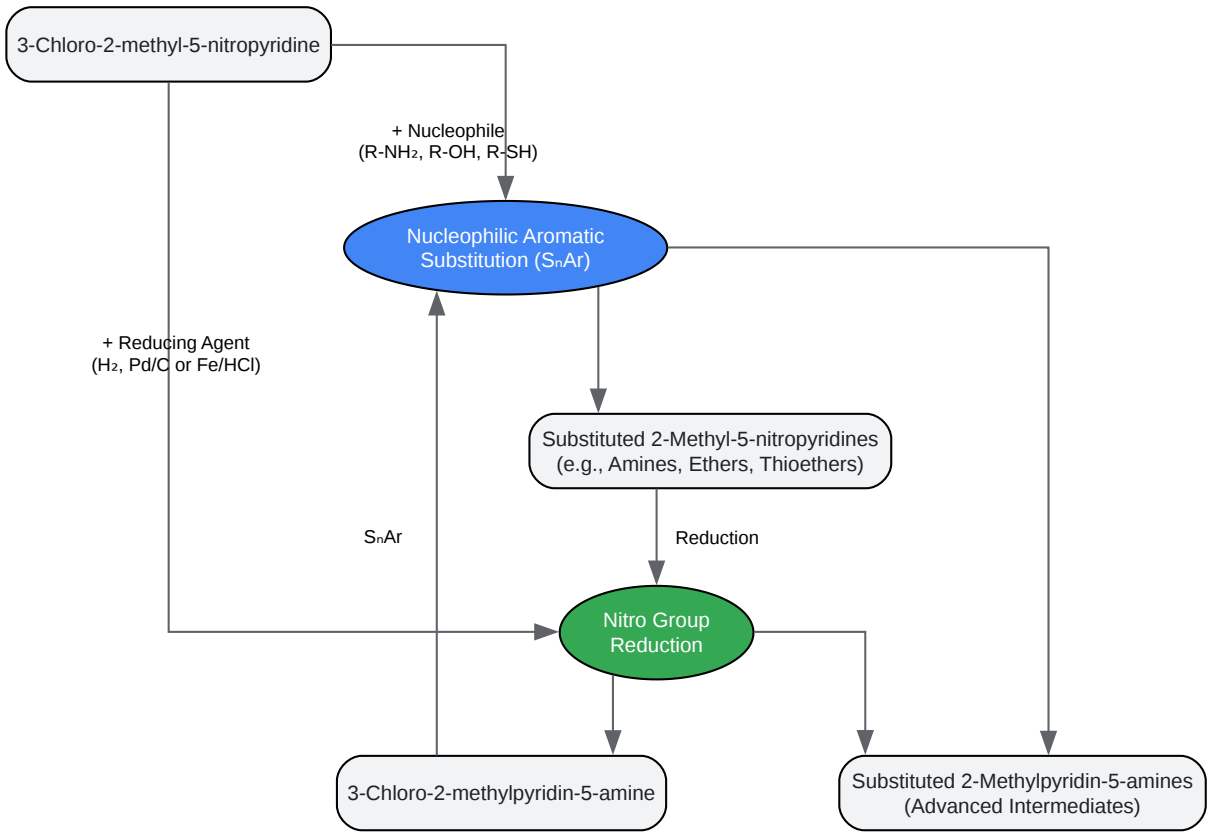
Table 1: Physicochemical Properties of 3-Chloro-2-methyl-5-nitropyridine

Property	Value	Source
Molecular Weight	172.57 g/mol	[5]
Molecular Formula	$C_6H_5ClN_2O_2$	[5]
CAS Number	51984-62-4	[5][6]
IUPAC Name	3-Chloro-2-methyl-5-nitropyridine	N/A
Synonyms	6-Chloro-2-methyl-5-nitropyridine, 6-Chloro-5-nitro-2-picoline	[2]
Appearance	Pale yellow solid (typical)	[7]

Structural Analysis and Electronic Effects

© 2026 BenchChem. All rights reserved.

The reactivity of **3-Chloro-2-methyl-5-nitropyridine** is a direct consequence of its molecular architecture. The interplay between the substituents and the pyridine ring dictates its synthetic utility.



Click to download full resolution via product page

Caption: Key synthetic transformations of **3-Chloro-2-methyl-5-nitropyridine**.

Experimental Protocols and Applications

The true value of an intermediate is demonstrated through its practical application. Below are representative, field-tested protocols that showcase the key transformations.

Protocol: SₙAr Reaction with a Primary Amine

© 2026 BenchChem. All rights reserved.

This procedure details a typical synthesis of an N-substituted aminopyridine, a common core in kinase inhibitors. [4] Objective: To synthesize N-Benzyl-2-methyl-5-nitropyridin-3-amine.

Methodology:

- Reaction Setup: To a clean, dry 100 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, add **3-Chloro-2-methyl-5-nitropyridine** (1.73 g, 10 mmol).
- Solvent and Reagents: Add ethanol (30 mL) as the solvent, followed by benzylamine (1.29 g, 12 mmol, 1.2 eq.) and triethylamine (2.02 g, 20 mmol, 2.0 eq.) as a base to scavenge the HCl byproduct.
- Reaction Conditions: Heat the mixture to reflux (approx. 78 °C) and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Work-up: Upon completion, allow the reaction mixture to cool to room temperature. Reduce the solvent volume under reduced pressure.
- Extraction: Dilute the residue with ethyl acetate (50 mL) and wash with water (2 x 30 mL) followed by brine (30 mL).
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo. Purify the resulting crude solid by column chromatography on silica gel (eluting with a hexane/ethyl acetate gradient) to yield the pure product.

Protocol: Reduction of the Nitro Group

This protocol describes the conversion of the nitro-substituted pyridine to its amino counterpart.

Objective: To synthesize 3-Chloro-2-methylpyridin-5-amine.

Methodology:

- Reaction Setup: In a 250 mL three-neck flask fitted with a mechanical stirrer, add **3-Chloro-2-methyl-5-nitropyridine** (3.45 g, 20 mmol) and ethanol (100 mL).

© 2026 BenchChem. All rights reserved.

- Reagent Addition: To the stirred suspension, add iron powder (3.35 g, 60 mmol, 3.0 eq.). Heat the mixture to 60 °C.
- Acidification: Slowly add concentrated hydrochloric acid (2 mL) dropwise via a dropping funnel. An exotherm may be observed. Maintain the temperature between 60-70 °C.
- Reaction Conditions: Stir vigorously at 70 °C for 2-3 hours. Monitor the reaction by TLC.
- Work-up: After cooling, filter the reaction mixture through a pad of Celite® to remove the iron salts, washing the pad with ethanol.
- Basification and Extraction: Concentrate the filtrate under reduced pressure. Add water (50 mL) and basify the aqueous solution to pH 9-10 with a 2M sodium hydroxide solution. Extract the product with dichloromethane (3 x 50 mL).
- Purification: Combine the organic extracts, dry over anhydrous magnesium sulfate, filter, and evaporate the solvent to yield the desired amine, which can be further purified if necessary.

Safety, Handling, and Storage

Working with functionalized nitroaromatics requires strict adherence to safety protocols. While a specific Safety Data Sheet (SDS) for **3-Chloro-2-methyl-5-nitropyridine** should always be consulted, data from analogous compounds provide a strong basis for risk assessment. [2][8][9][10]

Table 2: Summary of Hazard and Precautionary Statements

© 2026 BenchChem. All rights reserved.

Statement Type	Code	Description
Hazard	H302	Harmful if swallowed. [10]
H315	Causes skin irritation. [10]	
H319	Causes serious eye irritation. [10]	
H335	May cause respiratory irritation. [10]	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [9]
P264	Wash skin thoroughly after handling. [9]	
P280	Wear protective gloves/ eye protection/ face protection. [9]	
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. [10]	
P302+P352	IF ON SKIN: Wash with plenty of soap and water. [10]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

- Handling: Use only in a well-ventilated area, preferably within a chemical fume hood. Avoid contact with skin, eyes, and clothing. [8]* Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents and strong acids. [8]* Disposal: Dispose of contents and container to an

© 2026 BenchChem. All rights reserved.

approved waste disposal plant in accordance with local, regional, and national regulations. [8]

Conclusion

3-Chloro-2-methyl-5-nitropyridine is a quintessential example of a strategic molecular building block. Its value is not merely in its structure, but in the predictable and versatile reactivity endowed by its functional groups. The facile S_nAr displacement of its chloro group and the ready reduction of its nitro moiety provide chemists with a robust and reliable platform for the synthesis of diverse and complex molecular targets. A thorough understanding of its properties, reactivity, and safe handling procedures, as detailed in this guide, is paramount for unlocking its full potential in the advancement of chemical and pharmaceutical research.

References

- Specifications of **3-Chloro-2-methyl-5-nitropyridine**. Capot Chemical.
- 3 Bromo 6 Chloro 2 Methyl 5 Nitropyridine. IndiaMART.
- The Role of Nitropyridines in Pharmaceutical Development. Pharmaceutical Networking.
- SAFETY DATA SHEET - 5-Bromo-2-chloro-3-nitropyridine. Fisher Scientific.
- Exploring 3-Bromo-2-chloro-5-nitropyridine: Properties and Applic
- SAFETY DATA SHEET - 2-Chloro-3-nitropyridine. Merck Millipore.
- Safety Data Sheet - 5-Chloro-2-nitropyridine. Jubilant Ingrevia.
- SAFETY DATA SHEET - 6-Chloro-5-nitro-2-picoline. Fisher Scientific.
- **3-Chloro-2-methyl-5-nitropyridine**. BLD Pharm.
- 2-Chloro-3-methyl-5-nitropyridine. ChemicalBook.
- Exploring 2-Chloro-3-Methyl-5-Nitropyridine: Properties and Applic
- Applications of 2-Chloro-3-methyl-5-nitropyridine in Medicinal Chemistry. Benchchem.
- Nitropyridines in the Synthesis of Bioactive Molecules. MDPI.
- 3-Chloro-2-nitropyridine SDS. ECHEMI.
- 2-Chloro-5-methyl-3-nitropyridine Formula. ECHEMI.
- The Chemistry of 2-Chloro-3-methyl-5-nitropyridine: A Synthesis Expert's View. Pharmaceutical Networking.
- Innovating with 2-Chloro-5-methyl-3-nitropyridine in Chemical Synthesis. Pharmaceutical Networking.
- Preparation method of high-yield 2-chloro-5-nitropyridine.
- Processes for producing 3-substituted 2-chloro-5-fluoropyridine or salt thereof.
- 2-Chloro-5-nitropyridine synthesis. ChemicalBook.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. mdpi.com [mdpi.com]
- 2. fishersci.com [fishersci.com]
- 3. nbinno.com [nbinno.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. capotchem.com [capotchem.com]
- 6. 51984-62-4|3-Chloro-2-methyl-5-nitropyridine|BLD Pharm [bldpharm.com]
- 7. innospk.com [innospk.com]
- 8. fishersci.com [fishersci.com]
- 9. merckmillipore.com [merckmillipore.com]
- 10. jubilantingrevia.com [jubilantingrevia.com]
- To cite this document: BenchChem. [3-Chloro-2-methyl-5-nitropyridine molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1357394/docs#3-chloro-2-methyl-5-nitropyridine-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.